

PF-06737007 degradation and storage issues

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-06737007

Cat. No.: B15618037

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Technical Support Center: PF-06737007

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **PF-06737007**.

Frequently Asked Questions (FAQs)

Q1: What is **PF-06737007**?

A1: **PF-06737007** is a pan-tropomyosin-related kinase (Trk) inhibitor.^[1] It is also known by its chemical name: 2-(((3R,4S)-3-Fluoro-1-(2-(4-(trifluoromethoxy)phenyl)acetyl)piperidin-4-ylloxy)-4-(2-hydroxy-2-methylpropoxy)benzamide.^[1] This compound was developed by Pfizer for Kinase Phosphatase Biology research.^[1]

Q2: What are the recommended storage conditions for **PF-06737007**?

A2: **PF-06737007** should be stored at room temperature.^[1] It is supplied as a white to beige powder.^[1] To ensure stability, it is best to keep the container tightly closed in a dry and well-ventilated place.

Q3: How should I dissolve **PF-06737007**?

A3: **PF-06737007** is soluble in DMSO at a concentration of 25 mg/mL.^[1] For experimental use, it is recommended to prepare a fresh stock solution in DMSO and dilute it with the appropriate aqueous buffer for your assay.

Q4: I am observing lower than expected activity in my experiments. Could the compound have degraded?

A4: While specific degradation pathways for **PF-06737007** are not extensively documented in publicly available literature, improper storage or handling could potentially lead to degradation. Storing the compound under conditions other than the recommended room temperature, exposure to moisture, or repeated freeze-thaw cycles of stock solutions can contribute to instability. If you suspect degradation, it is advisable to use a fresh vial of the compound.

Q5: What are the known safety hazards associated with **PF-06737007**?

A5: According to the information available, **PF-06737007** is classified with the following hazard codes: H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation).^[1] It is recommended to handle this compound with appropriate personal protective equipment (PPE), including gloves, eye protection, and a lab coat, in a well-ventilated area.

Troubleshooting Guides

Issue 1: Inconsistent or No Inhibitory Activity

Possible Cause	Troubleshooting Step
Improper Storage	Verify that the compound has been stored at room temperature as recommended. [1]
Compound Degradation	Prepare a fresh stock solution from a new vial of PF-06737007. Avoid repeated freeze-thaw cycles of stock solutions.
Incomplete Dissolution	Ensure the compound is fully dissolved in DMSO before further dilution. [1] Vortex or sonicate briefly if necessary.
Precipitation in Assay	Check for precipitation upon dilution into aqueous assay buffer. If precipitation occurs, consider adjusting the final DMSO concentration or using a different buffer system.
Incorrect Assay Conditions	Review the experimental protocol to ensure all assay components and conditions (e.g., enzyme concentration, substrate concentration, incubation time) are correct for a Trk inhibition assay.

Issue 2: Difficulty Dissolving the Compound

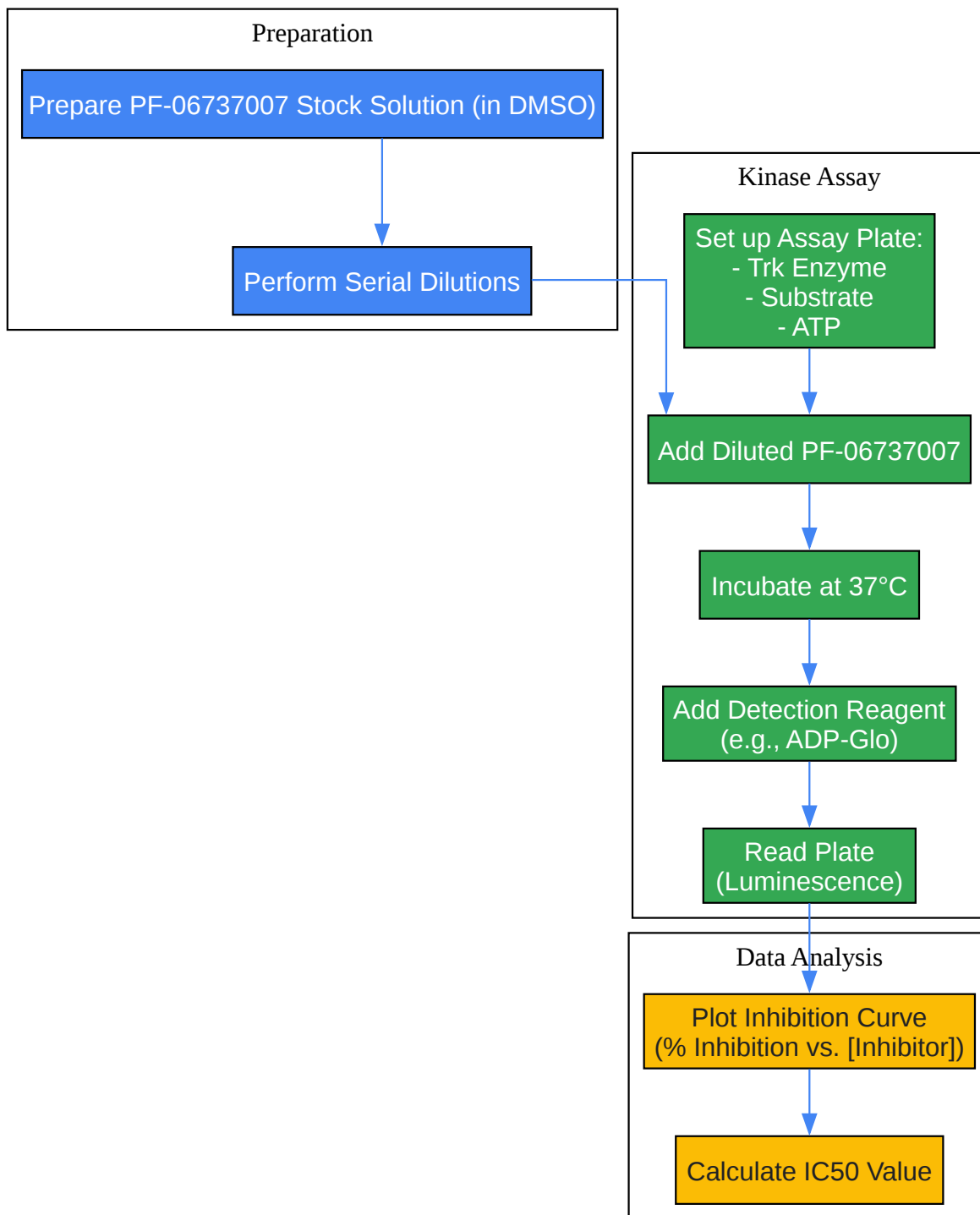
Possible Cause	Troubleshooting Step
Incorrect Solvent	Use DMSO for preparing the stock solution, as solubility has been verified in this solvent. [1]
Concentration Too High	Do not exceed the known solubility of 25 mg/mL in DMSO. [1] If a higher concentration is needed, consult relevant literature for alternative solvents, though none are specified in the available documentation.
Low-Quality Solvent	Use anhydrous, high-purity DMSO to avoid introducing water, which can affect the solubility and stability of the compound.

Compound Properties

Property	Value	Reference
Synonyms	2-((3R,4S)-3-Fluoro-1-(2-(4-(trifluoromethoxy)phenyl)acetyl)piperidin-4-yloxy)-4-(2-hydroxy-2-methylpropoxy)benzamide, PF06737007	[1]
CAS Number	1863905-38-7	[1]
Molecular Formula	C ₂₅ H ₂₈ F ₄ N ₂ O ₆	[1]
Molecular Weight	528.49 g/mol	[1]
Appearance	White to beige powder	[1]
Solubility	DMSO: 25 mg/mL	[1]
Storage Temperature	Room temperature	[1]

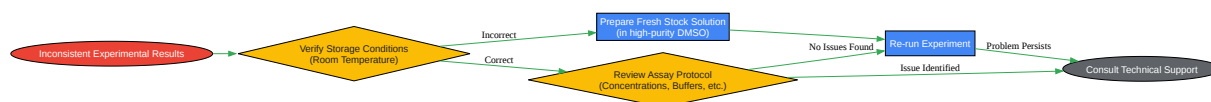
Experimental Protocols & Workflows

While specific experimental protocols for **PF-06737007** are not publicly available, a general workflow for evaluating a kinase inhibitor is provided below.



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Caption: General workflow for a kinase inhibition assay.



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Caption: Troubleshooting logic for inconsistent results.

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References

- 1. PF-06737007 $\geq 98\%$ (HPLC) | 1863905-38-7 [sigmaaldrich.com]
- To cite this document: BenchChem. [PF-06737007 degradation and storage issues]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15618037#pf-06737007-degradation-and-storage-issues]

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